

Application Notes and Protocols: ARV-471 (Vepdegestrant) Combination with CDK4/6 Inhibitors

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Compound of Interest

Compound Name: Arv-471
CAS No.: 2229711-68-4
Cat. No.: B8192781

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Introduction

ARV-471 (Vepdegestrant) is an orally bioavailable PROteolysis TArgeting Chimera (PROTAC) designed to selectively target and degrade the estrogen receptor (ER).[1][2] This novel mechanism of action offers a promising strategy for the treatment of ER-positive (ER+)/HER2-negative breast cancer.[3] Cyclin-dependent kinase 4 and 6 (CDK4/6) inhibitors, such as palbociclib, ribociclib, and abemaciclib, are a standard of care in this setting, working to block cell cycle progression.[4] Preclinical and clinical studies have shown that the combination of **ARV-471** with CDK4/6 inhibitors can lead to enhanced anti-tumor activity and overcome resistance.[1][3][5][6]

These application notes provide a summary of key preclinical data and detailed protocols for evaluating the combination of **ARV-471** and CDK4/6 inhibitors in ER+ breast cancer models.

Data Presentation

In Vitro Proliferation and Synergy

The combination of **ARV-471** and the CDK4/6 inhibitor palbociclib has been shown to have a synergistic effect on inhibiting the proliferation of ER+ breast cancer cell lines.

Cell Line	Drug Combination	Key Findings	Reference
MCF7	ARV-471 + Palbociclib	Enhanced inhibition of cell growth compared to single agents. Synergistic interactions observed via Bliss model analysis.	
MCF7	ARV-471 + Abemaciclib	Evidence of synergistic interactions in ER+ breast cancer cells.	[5]
MCF7	ARV-471 + Ribociclib	Evidence of synergistic interactions in ER+ breast cancer cells.	[5]

In Vitro ER Degradation

ARV-471 is a potent degrader of both wild-type and mutant ER.

Cell Line	ARV-471 DC50	Maximum Degradation (Dmax)	Reference
MCF7	~1 nM	>90%	[1]
T47D	Not specified	>90%	[1]
BT474	Not specified	>90%	[7]
CAMA-1	Not specified	>90%	[7]
ZR-75-1	Not specified	>90%	[7]

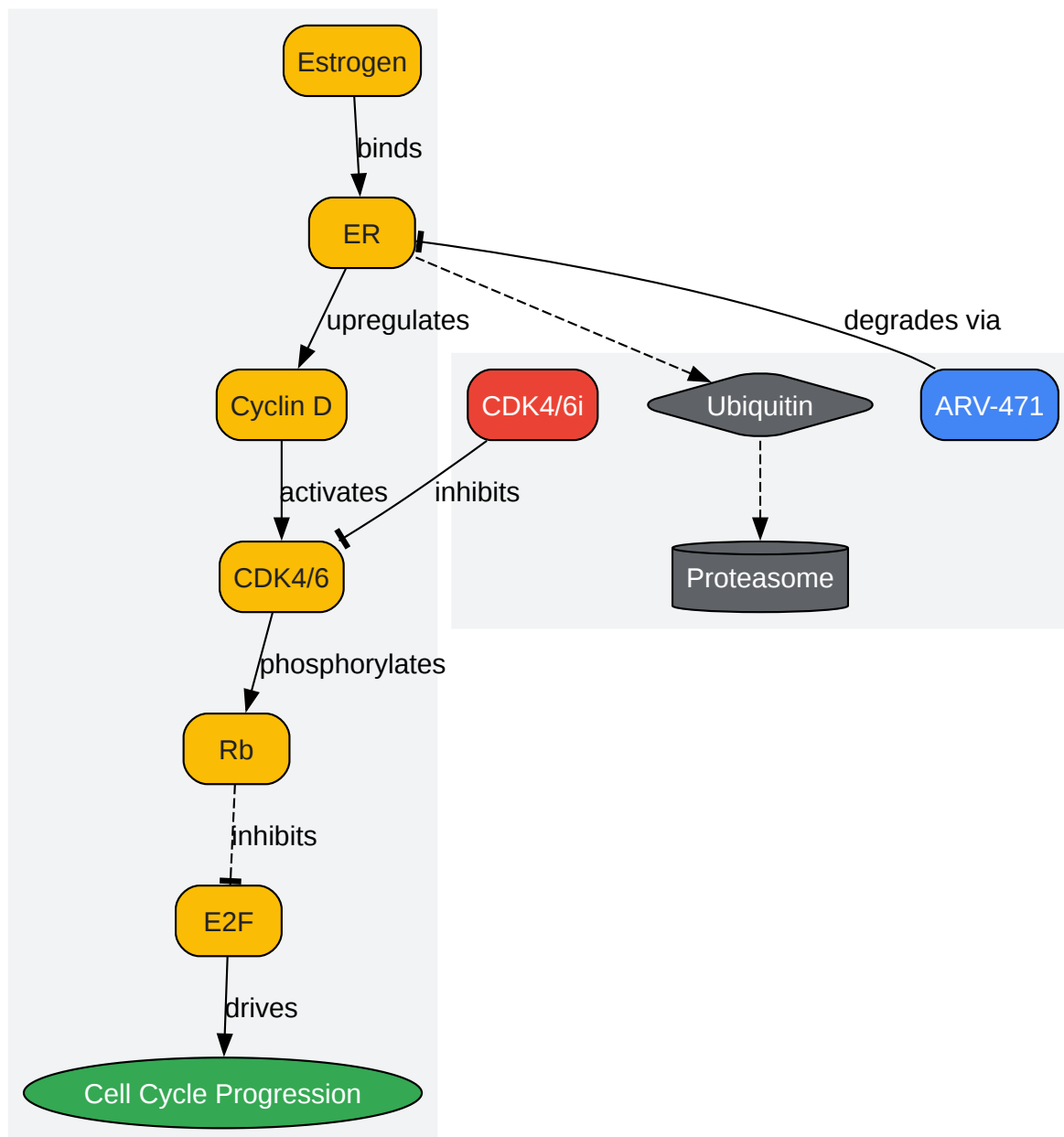
In Vivo Tumor Growth Inhibition

In xenograft models of ER+ breast cancer, the combination of **ARV-471** with CDK4/6 inhibitors results in robust tumor regressions.

Xenograft Model	Drug Combination	Dosage	Tumor Growth Inhibition (TGI)	Reference
MCF7 Orthotopic	ARV-471 + Palbociclib	ARV-471 (10 mg/kg, PO, QD) + Palbociclib (100 mg/kg, PO, QD)	131%	[1]
MCF7 Orthotopic	ARV-471 + Abemaciclib	ARV-471 (10 mg/kg, PO, QD) + Abemaciclib (50 mg/kg, PO, QD)	Enhanced tumor regression vs. single agents	[5]
MCF7 Orthotopic	ARV-471 + Ribociclib	ARV-471 (10 mg/kg, PO, QD) + Ribociclib (75 mg/kg, PO, QD)	Enhanced tumor regression vs. single agents	[5]
ST941/HI/PBR (Palbociclib-resistant)	ARV-471	10 mg/kg, PO, QD	102%	[6]

Signaling Pathways and Experimental Workflow

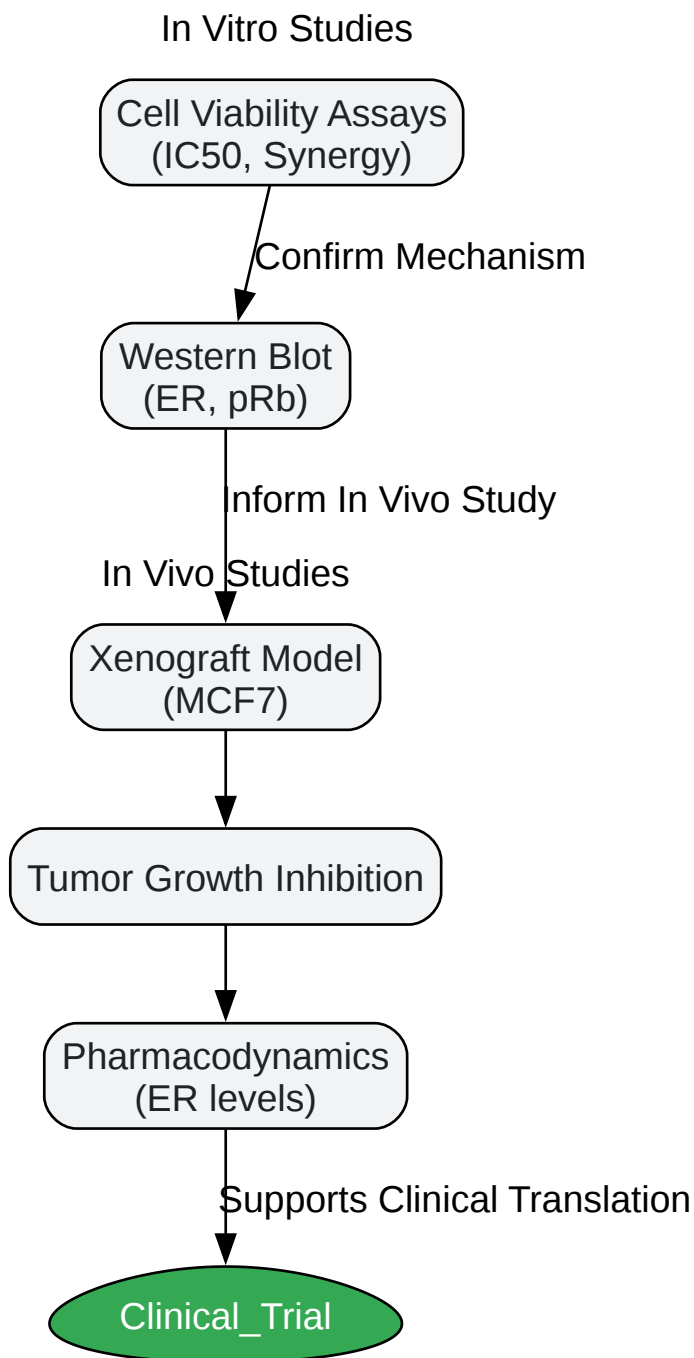
ER and CDK4/6 Signaling Pathway



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Caption: Simplified ER and CDK4/6 signaling pathway with points of intervention for **ARV-471** and CDK4/6 inhibitors.

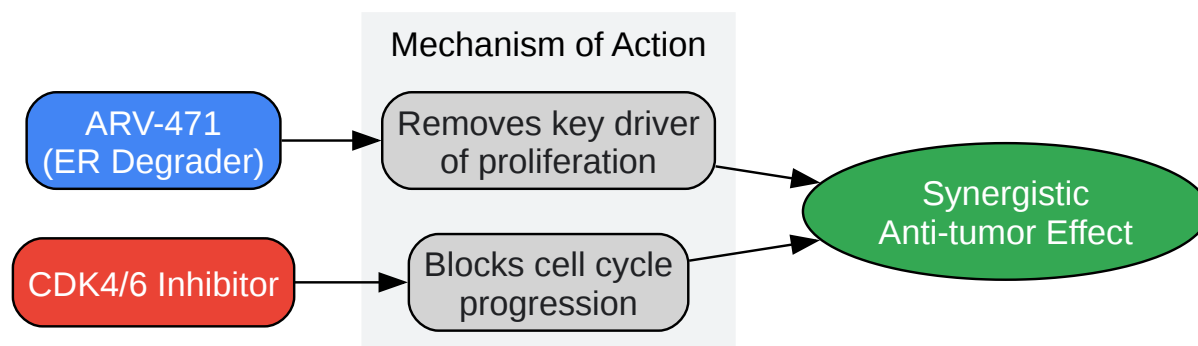
Preclinical Evaluation Workflow



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Caption: Experimental workflow for preclinical evaluation of **ARV-471** and CDK4/6 inhibitor combinations.

Drug Combination Rationale



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